

Cross-Validation of Experimental Results for Calcium Dodecanoate Properties: A Comparative Guide

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Compound of Interest

Compound Name: *Calciumdodecanoate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the physicochemical properties of Calcium Dodecanoate (also known as calcium laurate), a compound of interest in pharmaceutical and cosmetic formulations. The information presented is a collation of available experimental data, intended to offer a cross-validated perspective on its characteristics.

Executive Summary

Calcium dodecanoate, the calcium salt of lauric acid, is a white, powdery substance with limited solubility in water but better solubility in organic solvents.^[1] It is primarily used as an excipient in drug formulations, a stabilizer in cosmetics, and an anti-caking agent in food products.^[2] This guide summarizes key experimental findings related to its thermal, spectroscopic, and structural properties, providing detailed methodologies for their determination. Discrepancies in reported values, particularly for melting point, highlight the need for standardized testing protocols. Furthermore, the biological relevance of its fatty acid component, dodecanoic acid, is explored through its interaction with cellular calcium signaling pathways.

Data Presentation: Physicochemical Properties

The following table summarizes the available quantitative data for Calcium Dodecanoate. It is important to note that a comprehensive set of cross-validated experimental data from multiple

peer-reviewed sources is limited in the public domain.

Property	Reported Value(s)	Method(s) of Determination	Reference(s)
Molecular Formula	C ₂₄ H ₄₆ CaO ₄	-	[2][3]
Molecular Weight	438.7 g/mol	-	[2][3][4]
Melting Point	182-183 °C	Differential Scanning Calorimetry (DSC)	[5]
~150-160 °C	Not specified	[4]	
Decomposition Temperature	Onset around 250–300°C	Thermogravimetric Analysis (TGA)	[4]
Solubility	Limited in water; Soluble in organic solvents	Not specified	[1]
Insoluble in alcohol	Direct Experiment	[6]	
Appearance	White powder	Visual Inspection	[2]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are based on standard analytical techniques for the characterization of metal carboxylates.

Thermal Analysis: Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Objective: To determine the thermal stability and decomposition profile of Calcium Dodecanoate.

Methodology:

- Sample Preparation: A small, accurately weighed sample (typically 5-10 mg) of dry Calcium Dodecanoate powder is placed in an inert crucible (e.g., alumina or platinum).

- Instrumentation: A simultaneous thermal analyzer (TGA/DSC) is used.
- TGA Protocol:
 - The sample is heated from ambient temperature (e.g., 25 °C) to a final temperature (e.g., 800 °C) at a constant heating rate (e.g., 10 °C/min).[7][8]
 - The analysis is performed under a controlled atmosphere, typically an inert gas such as nitrogen, to prevent oxidative decomposition.[7]
 - The mass of the sample is continuously monitored as a function of temperature. Weight loss steps indicate decomposition events.[9]
- DSC Protocol:
 - The heat flow to the sample is measured relative to an empty reference crucible as a function of temperature.[1]
 - Endothermic or exothermic peaks indicate phase transitions such as melting, crystallization, or decomposition.[10][11]
- Data Analysis: The TGA curve reveals the temperatures at which decomposition occurs and the percentage of mass loss. The DSC curve identifies the melting point (as the peak of the endothermic transition) and other thermal events.[12]

Spectroscopic Analysis: Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in Calcium Dodecanoate and confirm the formation of the salt.

Methodology:

- Sample Preparation: A small amount of the dry Calcium Dodecanoate powder is mixed with potassium bromide (KBr) and pressed into a thin, transparent pellet. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, where the powder is pressed directly onto the ATR crystal.[11]

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used.
- Data Acquisition: The infrared spectrum is recorded over a typical range of 4000-400 cm^{-1} .
- Data Analysis: The resulting spectrum is analyzed for characteristic absorption bands. Key bands for Calcium Dodecanoate include:
 - The disappearance of the broad O-H stretching band of the carboxylic acid (from lauric acid) around 3000 cm^{-1} .
 - The disappearance of the C=O stretching band of the carboxylic acid around 1700 cm^{-1} .
[\[4\]](#)[\[13\]](#)
 - The appearance of strong asymmetric and symmetric stretching vibrations of the carboxylate anion (COO^-) at approximately 1540-1580 cm^{-1} and 1400-1440 cm^{-1} , respectively.
[\[4\]](#)[\[14\]](#)
 - C-H stretching vibrations of the alkyl chain are observed around 2850-2960 cm^{-1} .
[\[14\]](#)

Structural Analysis: X-ray Diffraction (XRD)

Objective: To determine the crystalline structure and phase purity of Calcium Dodecanoate.

Methodology:

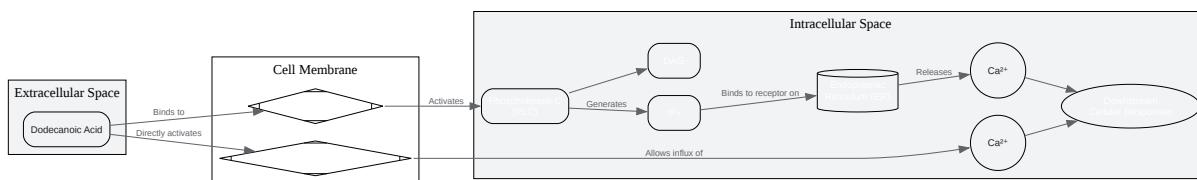
- Sample Preparation: A fine powder of Calcium Dodecanoate is packed into a sample holder.
- Instrumentation: A powder X-ray diffractometer with a monochromatic X-ray source (e.g., Cu $\text{K}\alpha$ radiation) is used.
- Data Acquisition: The sample is scanned over a range of 2θ angles, and the intensity of the diffracted X-rays is recorded.
- Data Analysis: The resulting diffraction pattern, a plot of intensity versus 2θ , is analyzed. The positions and intensities of the diffraction peaks are characteristic of the crystalline structure of the compound.
[\[15\]](#) The pattern can be compared to reference patterns in databases to confirm the identity and phase purity of the material.
[\[4\]](#) The presence of sharp peaks indicates a crystalline structure.
[\[6\]](#)

Signaling Pathway and Experimental Workflow Visualization

The fatty acid component of Calcium Dodecanoate, dodecanoic acid (lauric acid), can influence cellular signaling, particularly calcium signaling. Long-chain fatty acids are known to act as signaling molecules, primarily through G-protein coupled receptors (GPCRs) and by directly modulating ion channels.[16][17]

Dodecanoic Acid-Mediated Calcium Signaling

The following diagram illustrates a potential signaling pathway initiated by dodecanoic acid.

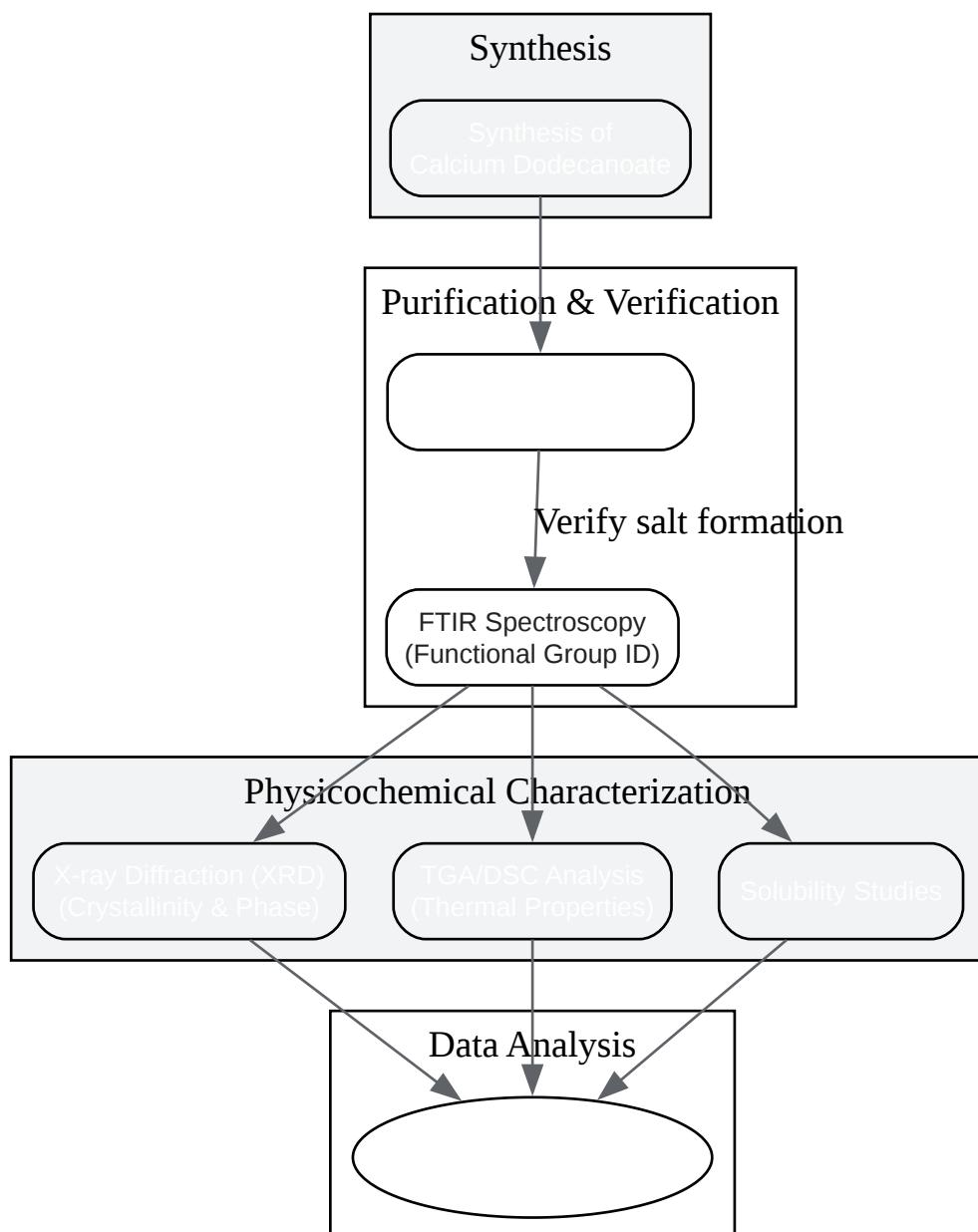


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Caption: Dodecanoic acid can modulate intracellular calcium via GPCRs and ion channels.

Experimental Workflow for Characterization

The logical flow for characterizing a sample of Calcium Dodecanoate is outlined below.



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Caption: A typical experimental workflow for the synthesis and characterization of Calcium Dodecanoate.

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